

Succinic Dihydrazide: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: Succinic dihydrazide

Cat. No.: B1196282

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Succinic dihydrazide, also known as butanedihydrazide, is a versatile molecule with significant applications in pharmaceuticals, agrochemicals, and polymer science.^[1] Its symmetrical structure, featuring two hydrazide functional groups, allows it to serve as a valuable building block in the synthesis of a wide array of bioactive molecules and as a crosslinking agent.^[1] This technical guide provides an in-depth overview of the chemical and physical properties of **succinic dihydrazide**, detailed experimental protocols, and an exploration of its relevance in biological signaling pathways pertinent to drug development.

Chemical and Physical Properties

Succinic dihydrazide is a white to off-white crystalline powder.^[1] It is soluble in water. Key chemical and physical properties are summarized in the tables below for easy reference.

Table 1: General and Chemical Properties

Property	Value	Source
IUPAC Name	butanedihydrazide	
Synonyms	Succinhydrazide, Succinyl dihydrazide, Butanediohydrazide	[1]
CAS Number	4146-43-4	[1]
Molecular Formula	C4H10N4O2	[1][2]
Molecular Weight	146.15 g/mol	[1][3][2]
Purity	≥ 97% (HPLC)	[1]

Table 2: Physical Properties

Property	Value	Source
Melting Point	168-171 °C	[1][4][5]
Boiling Point	540.2 °C at 760 mmHg (Predicted)	[6]
Density	1.284 g/cm ³ (Predicted)	
Solubility in water	Soluble	
Appearance	White to off-white powder	[1]
pKa	12.62 ± 0.35 (Predicted)	
LogP	-2.8	

Table 3: Spectral Data

Spectrum Type	Key Data/Peaks	Source
¹ H NMR (DMSO-d6)	Signals for NH, OH, NH2, and CH2 groups have been reported.	[1]
¹³ C NMR (DMSO-d6)	Signals for C=O and CH2 carbons have been reported.	[1]
IR (KBr disc)	Peaks around 3312 and 3287 cm ⁻¹ (-NH symm), 1627 and 1608 cm ⁻¹ (C=O), and 1532 cm ⁻¹ (N-H bend) have been observed.	[7]
Mass Spectrometry	Data available through NIST Mass Spectrometry Data Center.	[6]

Experimental Protocols

Synthesis of Succinic Dihydrazide Derivatives (Illustrative Protocol)

While a specific protocol for the synthesis of unsubstituted **succinic dihydrazide** is not detailed in the provided search results, the synthesis of its derivatives through cyclocondensation reactions provides a strong methodological basis. The following is a generalized protocol based on the synthesis of pyrazolyl-substituted succinic acid hydrazides.

[1]

Materials:

- 4-alkoxy-1,1,1-trihaloalk-3-en-2-one
- Succinic acid dihydrazide
- Ethanol
- Distilled water

Procedure:

- A solution of 4-substituted 4-alkoxy-1,1,1-trifluoro-3-alken-2-ones (10 mmol), succinic acid dihydrazide (5 mmol), ethanol (20 mL), and distilled water (1 mL) is prepared.[\[1\]](#)
- The reaction mixture is stirred at 80 °C for 5-10 hours.[\[1\]](#)
- The solvent is then partially evaporated under reduced pressure.[\[1\]](#)
- Upon cooling to ≤ 8 °C for 1-2 days, the product crystallizes and is isolated by filtration.[\[1\]](#)
- The solid product is washed with cold ethanol and dried under vacuum.[\[1\]](#)

Purification by Recrystallization

Succinic dihydrazide can be purified by recrystallization from ethanol.[\[1\]](#) A general procedure for recrystallization of an organic solid is as follows:

Materials:

- Crude **succinic dihydrazide**
- Ethanol (or other suitable solvent)

Procedure:

- Dissolve the crude **succinic dihydrazide** in the minimum amount of hot ethanol.
- If the solution is colored, it may be treated with activated carbon.
- Hot filter the solution to remove any insoluble impurities.
- Allow the filtrate to cool slowly to room temperature, and then in an ice bath to induce crystallization.
- Collect the crystals by filtration under reduced pressure using a Büchner funnel.[\[8\]](#)
- Wash the crystals with a small amount of cold ethanol to remove any remaining soluble impurities.[\[8\]](#)

- Dry the purified crystals in a vacuum desiccator.[9]

HPLC Analysis

A reverse-phase HPLC method can be used for the analysis of **succinic dihydrazide**. [3][10]

Instrumentation and Conditions:

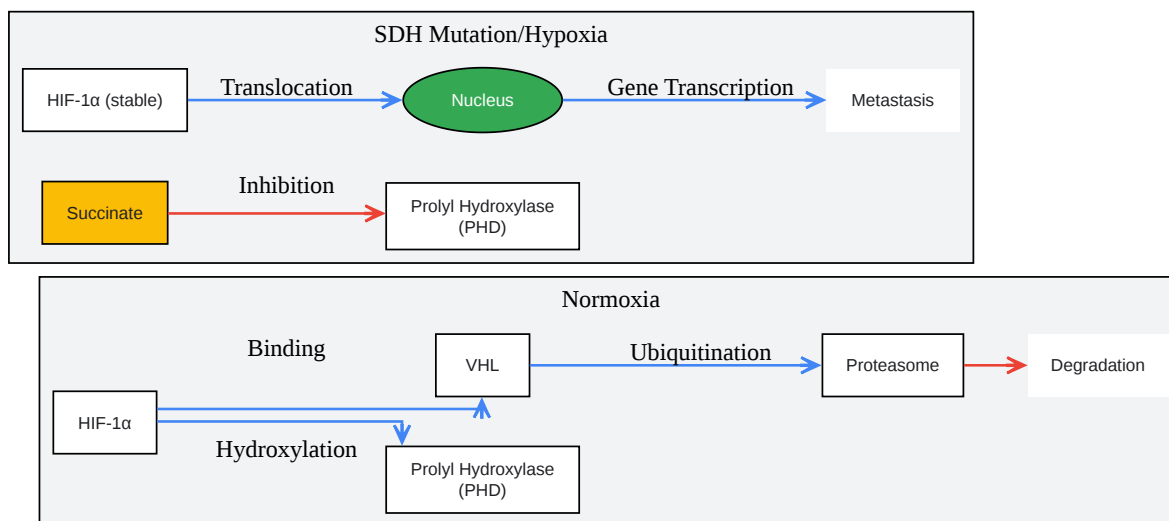
- Column: Newcrom R1 reverse-phase column.[3]
- Mobile Phase: A mixture of acetonitrile (MeCN), water, and an acid such as phosphoric acid or formic acid (for MS compatibility).[3][10]
- Detection: UV detection is suitable.

Role in Signaling Pathways and Drug Development

While direct evidence for the mechanism of action of **succinic dihydrazide** in specific signaling pathways is limited in the available literature, the structurally related molecule, succinate, is a well-established signaling molecule, particularly in the context of cancer. The accumulation of succinate in the tumor microenvironment can drive tumorigenesis and metastasis.[11][12][13] It is plausible that **succinic dihydrazide**, as a derivative or potential metabolic precursor/mimic, could interact with these pathways.

Succinate-Mediated HIF-1 α Stabilization

In cancer cells with mutations in succinate dehydrogenase (SDH), succinate accumulates and can inhibit prolyl hydroxylases (PHDs).[11] PHDs are responsible for the degradation of Hypoxia-Inducible Factor-1 α (HIF-1 α). The inhibition of PHDs leads to the stabilization of HIF-1 α , which then promotes the transcription of genes involved in angiogenesis, cell proliferation, and metastasis.[11][12][13]

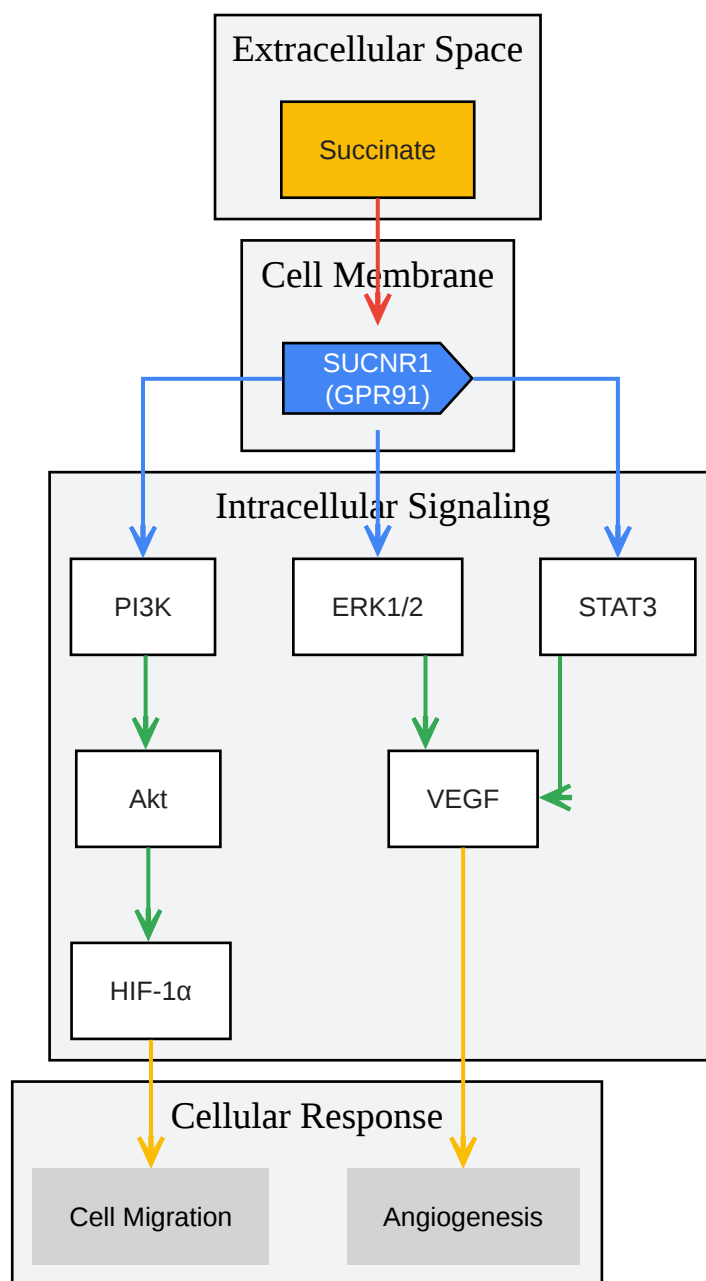


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Caption: Succinate-mediated stabilization of HIF-1α.

SUCNR1 Signaling Pathway

Extracellular succinate can also act as a signaling molecule by binding to its receptor, SUCNR1 (also known as GPR91).[11] This interaction can activate downstream signaling cascades, such as the PI3K/Akt and ERK1/2 pathways, which are involved in cell migration, proliferation, and angiogenesis.[11] This suggests that targeting the succinate-SUCNR1 axis could be a therapeutic strategy in cancer.

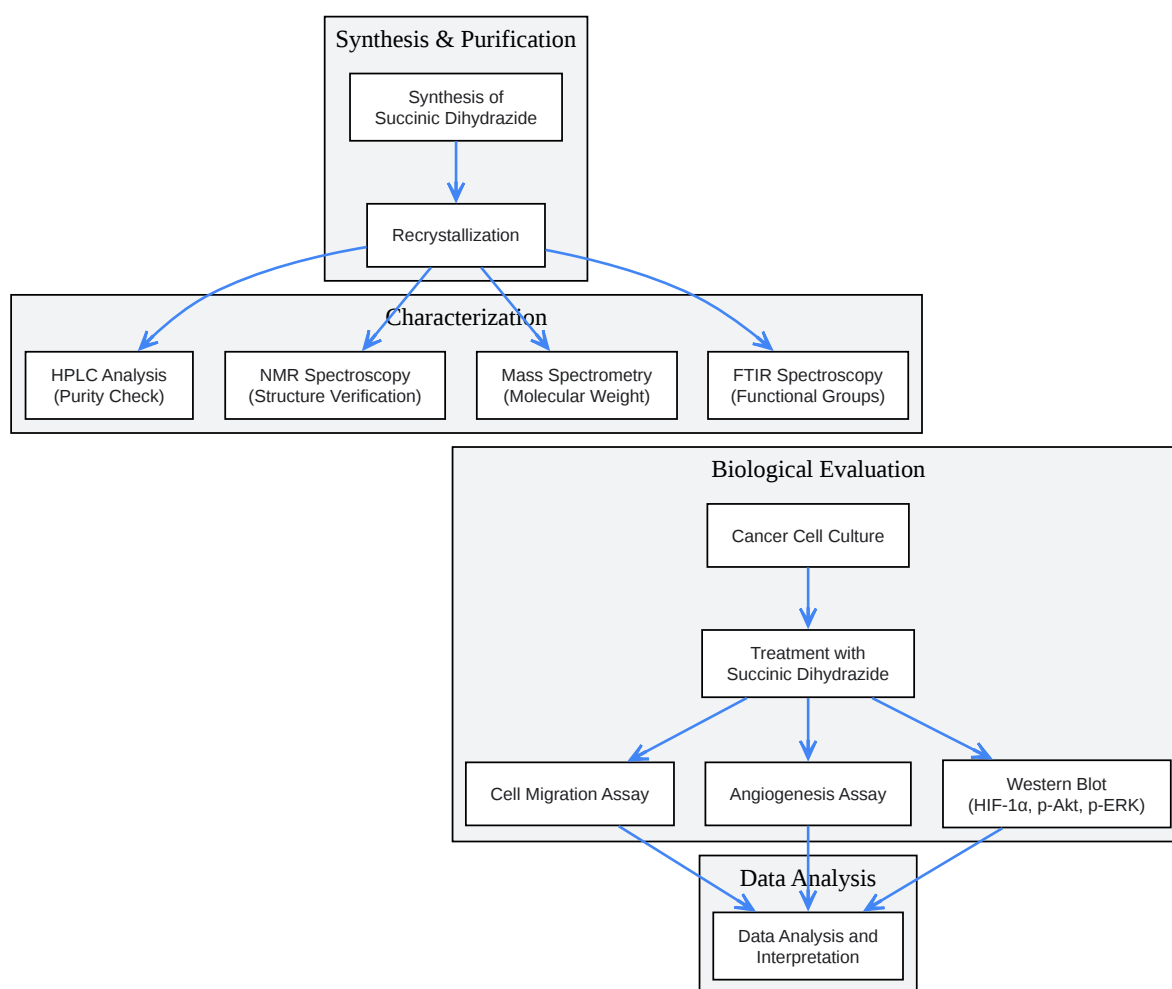


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Caption: Extracellular succinate signaling via SUCNR1.

Experimental Workflow: Synthesis to Biological Assay

The following diagram outlines a general workflow for the synthesis, purification, and subsequent biological evaluation of **succinic dihydrazide** or its derivatives in the context of cancer research.



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Caption: General experimental workflow.

Conclusion

Succinic dihydrazide is a compound of significant interest due to its versatile chemical nature and its potential applications in various scientific fields. This guide has provided a summary of its core chemical and physical properties, outlined key experimental methodologies for its synthesis and analysis, and explored its potential relevance to cancer biology through the lens of succinate signaling. Further research into the direct biological activities of **succinic dihydrazide** is warranted to fully elucidate its potential as a therapeutic agent or a tool for chemical biology.

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